

"using 2-thiomorpholinonicotinic acid in high-throughput screening"

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Compound of Interest

Compound Name: 2-Thiomorpholinonicotinic acid

CAS No.: 1042803-37-1

Cat. No.: B1437946

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Application Note & Protocols

Topic: High-Throughput Screening of a Novel **2-Thiomorpholinonicotinic Acid** Derivative for Kinase Inhibition

Audience: Researchers, scientists, and drug development professionals.

Abstract

This document provides a comprehensive guide for the design and implementation of a high-throughput screening (HTS) campaign to identify potential kinase inhibitors from a library centered around a novel **2-thiomorpholinonicotinic acid** scaffold. While **2-thiomorpholinonicotinic acid** itself is not extensively documented as an HTS probe, its structural motifs—a nicotinic acid core and a thiomorpholine ring—are present in various bioactive molecules, making this class of compounds an intriguing starting point for inhibitor discovery. This guide details a robust, luminescence-based assay methodology, provides step-by-step protocols from compound handling to hit validation, and offers insights into data analysis and quality control, grounded in established principles of drug discovery.

Introduction: The Rationale for Screening Thiomorpholinonicotinic Acid Analogs

Kinases are a critical class of enzymes that regulate a vast number of cellular processes by catalyzing the phosphorylation of specific substrates. Dysregulation of kinase activity is a hallmark of many diseases, including cancer, inflammation, and neurodegenerative disorders, making them one of the most important target classes for modern drug discovery.

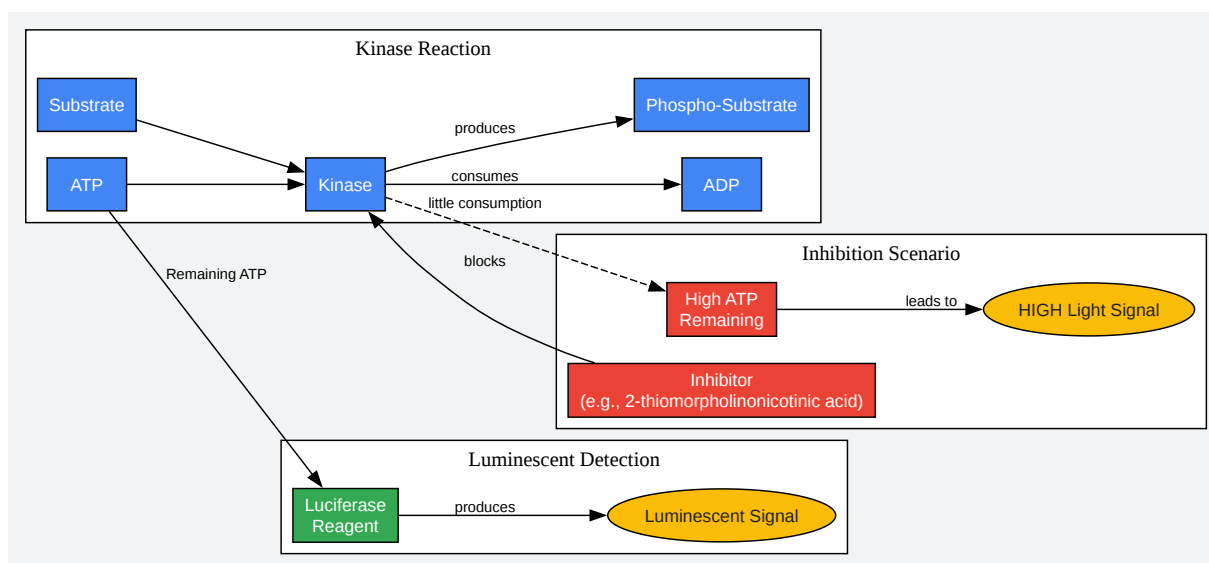
The nicotinic acid (Vitamin B3) backbone is a well-established pharmacophore found in numerous approved drugs. Its derivatives are known to interact with a variety of protein targets. The inclusion of a thiomorpholine ring introduces unique three-dimensional geometry and potential for hydrogen bonding and other non-covalent interactions within an enzyme's active site. The combination in a "**2-thiomorpholinonicotinic acid**" scaffold presents a novel, yet plausible, starting point for identifying new kinase inhibitors.

This application note uses a representative luminescence-based kinase assay, which quantifies ATP consumption, as the primary screening platform. This method is highly amenable to automation and miniaturization, making it ideal for HTS.

Assay Principle: Quantifying Kinase Activity via ATP Depletion

The protocol described herein utilizes a homogenous, luminescence-based assay format to measure kinase activity. The fundamental principle is straightforward: as the kinase transfers phosphate from ATP to its substrate, ATP is consumed. After the kinase reaction is allowed to proceed for a defined period, a proprietary reagent containing luciferase is added. This enzyme catalyzes the oxidation of luciferin, a reaction that requires ATP and produces light.

The intensity of the luminescent signal is directly proportional to the amount of ATP remaining in the well. Therefore, potent inhibitors of the kinase will prevent ATP consumption, resulting in a high luminescent signal, while inactive compounds will allow the kinase to function, depleting ATP and leading to a low signal.



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